Application Note: Quantitative HPLC Analysis of PHOSGARD® C 22-R Purity

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Compound of Interest		
Compound Name:	*PHOSGARD C 22-R*	
CAS No.:	*4351-70-6*	
Cat. No.:	*B3031525*	*Get Quote*

Abstract & Scope

This technical guide details the high-performance liquid chromatography (HPLC) conditions required for the purity quantification of PHOSGARD® C 22-R.

PHOSGARD® C 22-R is a chlorinated organophosphate flame retardant (OPFR), chemically identified as a technical mixture often associated with CAS 4351-70-6.[1] It is widely used in polyurethane foams and textiles. Unlike simple small molecules, this compound often presents as a technical mixture of isomers or oligomers. Consequently, accurate purity analysis requires a method capable of resolving the active phosphate ester components from synthesis byproducts (e.g., unreacted chlorinated alcohols or acid impurities) while maintaining a stable baseline for integration.

Key Challenges Addressed:

- Weak Chromophore: The phosphate backbone exhibits poor UV absorption, necessitating low-wavelength detection (210–215 nm) or Refractive Index (RI) detection.
- Isomeric Complexity: Technical mixtures may split into multiple peaks; this protocol defines the integration strategy for "Total Active Purity."
- Lipophilicity: High retention on C18 columns requires a strong organic wash to prevent carryover.

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Chemical Context & Strategy

Analyte Properties[2][3]

- Commercial Name: PHOSGARD® C 22-R
- Chemical Class: Chlorinated Polyphosphate / Phosphonate Ester.
- Solubility: Soluble in Acetonitrile (ACN), Methanol (MeOH), and Toluene; insoluble in water.
- Detection Mode: UV Absorbance (Low UV) is preferred for gradient compatibility; RI is suitable only for isocratic bulk assay.

Method Selection Logic

We utilize a Reverse-Phase (RP-HPLC) approach. A C18 stationary phase provides the necessary hydrophobic interaction to separate the ester from polar acidic impurities.

- Why Gradient? Although isocratic methods exist, technical mixtures often contain late-eluting oligomers. A gradient ensures these are eluted within a reasonable runtime, preventing "ghost peaks" in subsequent injections.
- Why 215 nm? The P=O bond and C-Cl chains lack strong conjugation. 254 nm is insufficient. 215 nm captures the ester carbonyl/phosphate absorption but requires high-purity solvents to minimize baseline drift.

Experimental Protocol

Instrumentation & Reagents

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Component	Specification
HPLC System	Agilent 1260/1290 Infinity II or Waters Alliance (Quaternary Pump preferred)
Detector	Diode Array Detector (DAD) or Variable Wavelength Detector (VWD)
Column	Agilent ZORBAX Eclipse Plus C18 (4.6 x 150 mm, 3.5 µm) or equivalent
Column Temp	35°C (Controlled to ±0.5°C to stabilize retention times)
Solvent A	HPLC Grade Water (Milli-Q, 18.2 MΩ)
Solvent B	HPLC Grade Acetonitrile (ACN)
Diluent	50:50 Water:Acetonitrile (v/v)

Chromatographic Conditions

Flow Rate: 1.0 mL/min Injection Volume: 10 µL Detection Wavelength: 215 nm (Bandwidth 4 nm, Reference off)

Gradient Profile:

Time (min)	% Solvent A (Water)	% Solvent B (ACN)	Event
0.00	**60**	**40**	**Initial Equilibration**
12.00	5	95	Linear Ramp (Elute Main Component)
15.00	5	95	Wash (Elute Oligomers)
15.10	60	40	Return to Initial

| 20.00 | 60 | 40 | Re-equilibration |

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Sample Preparation

- Stock Solution (1000 ppm): Weigh 10 mg of **PHOSGARD C 22-R** reference standard into a 10 mL volumetric flask. Dissolve in 100% ACN.
- Working Standard (100 ppm): Dilute 1 mL of Stock into a 10 mL flask. Bring to volume with 50:50 Water:ACN.
  - Note: Matching the diluent to the initial mobile phase strength is critical to prevent peak fronting.
- Filtration: Filter through a 0.22 µm PTFE syringe filter into an amber vial (prevents potential photodegradation, though minimal).

Analytical Workflow & Logic

The following diagram illustrates the decision process and workflow for quantifying the technical mixture.

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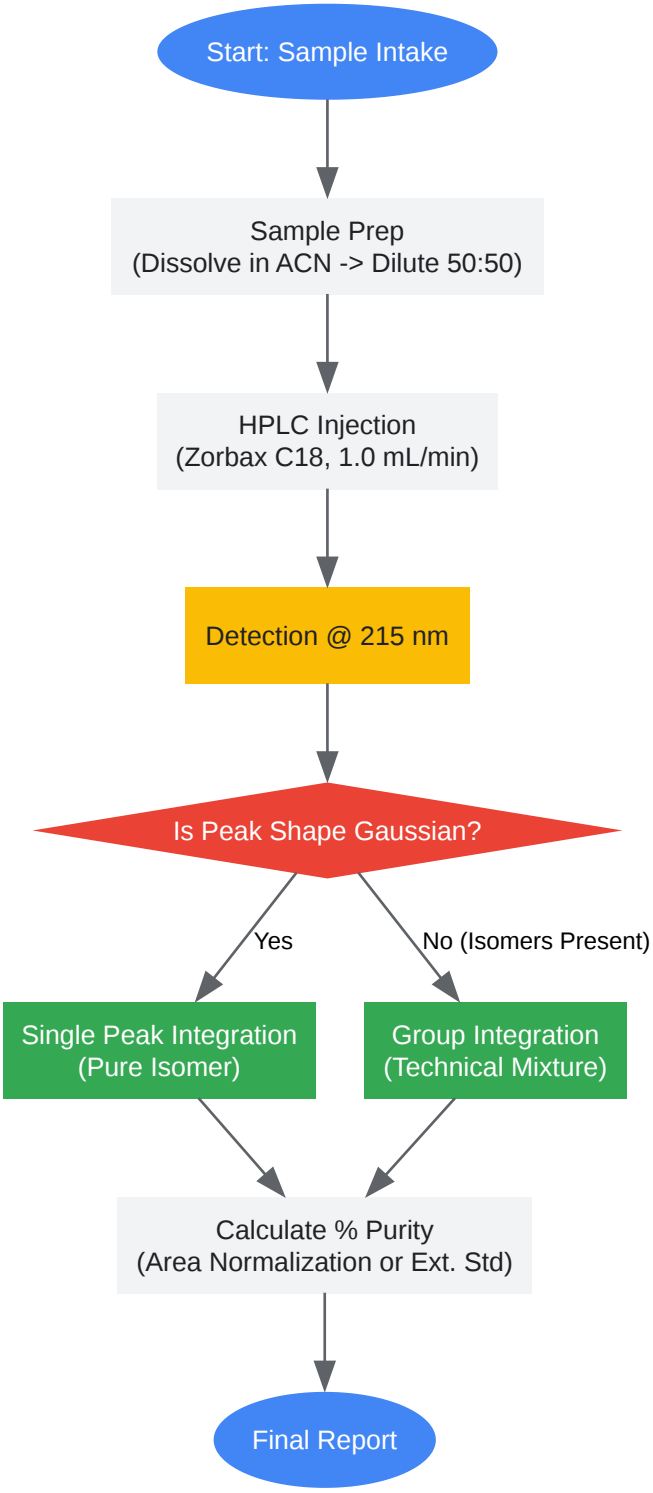

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Figure 1: Analytical workflow for **PHOSGARD C 22-R** purity analysis. Note the branch for handling technical mixtures versus pure isomers.

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Data Analysis & Purity Calculation

Integration Strategy

PHOSGARD C 22-R is a technical mixture.[1][2] You may observe a cluster of peaks rather than a single sharp peak.

- Primary Peak: The largest peak typically elutes between 8–10 minutes under these conditions.
- Isomeric Clusters: If the standard certificate defines the purity as the "Sum of Isomers," integrate the main peak and its immediate shoulders as a single group.
- Impurity Exclusion: Do not integrate the solvent front (t0 ~ 1.2 min) or peaks eluting after the gradient wash (likely column shed or carryover).

Calculation (Area Normalization)

For bulk purity (Assay %), Area Normalization is commonly used if response factors are assumed equal for isomers.

Note: For strict GLP quantification, use an External Standard Calibration Curve (5 points: 10–200 ppm).

System Suitability & Troubleshooting

To ensure Trustworthiness of the data, the system must pass these criteria before sample analysis:

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Parameter	Acceptance Criteria	Troubleshooting Failure
Precision (RSD)	NMT 2.0% (n=5 injections)	Check injector seal; ensure column temperature is stable.
Tailing Factor	0.8 – 1.5	Peak tailing indicates secondary interactions. Add 5mM Ammonium Acetate to Solvent A if tailing > 1.5.
Resolution	> 2.0 (between analyte and nearest impurity)	Decrease gradient slope (e.g., 0.5% B/min) to improve separation.
Baseline Drift	< 2 mAU during gradient	Use higher grade ACN; ensure UV lamp is not aging.

References

- Rodil, R., et al. (2019). Determination of human metabolites of chlorinated phosphorous flame retardants in wastewater. Journal of Chromatography A. [Link]
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